

Personal protective equipment for handling ROR γ T inverse agonist 31

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Compound of Interest

Compound Name: ROR γ T inverse agonist 31

Cat. No.: B15139721

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Essential Safety and Handling of ROR γ T Inverse Agonist 31

For researchers, scientists, and drug development professionals, ensuring safe handling of potent, research-grade compounds like ROR γ T inverse agonist 31 is paramount. While a specific Safety Data Sheet (SDS) for ROR γ T inverse agonist 31 is not publicly available, guidance from analogous compounds and supplier recommendations provides a strong framework for safe operational and disposal procedures. ROR γ T inverse agonist 31 is a potent small molecule designed for research use in studying Th17-driven autoimmune diseases.^[1]

Personal Protective Equipment (PPE)

When handling ROR γ T inverse agonist 31, especially in its powdered form, comprehensive personal protective equipment is essential to minimize exposure risk. The following table summarizes the recommended PPE based on general laboratory safety standards and information for similar ROR γ T inverse agonists.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield should be worn to protect against splashes and dust.
Hand Protection	Chemically resistant gloves (e.g., nitrile) are required. Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
Body Protection	A laboratory coat or protective suit is necessary to prevent skin contact.
Respiratory	For powdered forms or when generating aerosols, use a certified respirator (e.g., N95 or higher) or work within a properly functioning chemical fume hood. [2]

Handling and Storage Protocols

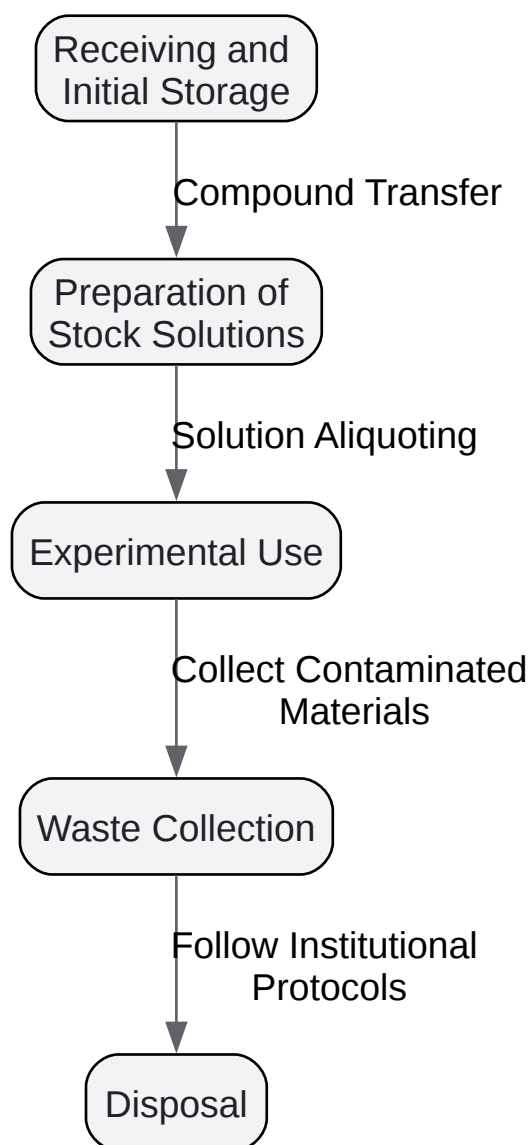
Proper handling and storage are critical to maintaining the integrity of RORyt inverse agonist 31 and ensuring a safe laboratory environment.

Storage:

- Powder: Store at -20°C for long-term stability (up to 3 years).[\[2\]](#)
- In solvent: Prepare solutions fresh. If storage is necessary, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)
- Keep the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[\[2\]](#)

Handling Workflow:

The following diagram outlines the standard workflow for handling RORyt inverse agonist 31, from receiving to disposal.



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Standard workflow for handling RORyt inverse agonist 31.

Spill and Exposure Procedures

In the event of a spill or accidental exposure, immediate and appropriate action is crucial.

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure adequate ventilation.

- Contain: For powdered spills, avoid creating dust. For solutions, absorb with an inert material (e.g., diatomite).[2]
- Clean: Decontaminate surfaces by scrubbing with alcohol.[2]
- Dispose: Collect all contaminated materials in a sealed container for proper disposal.[2]

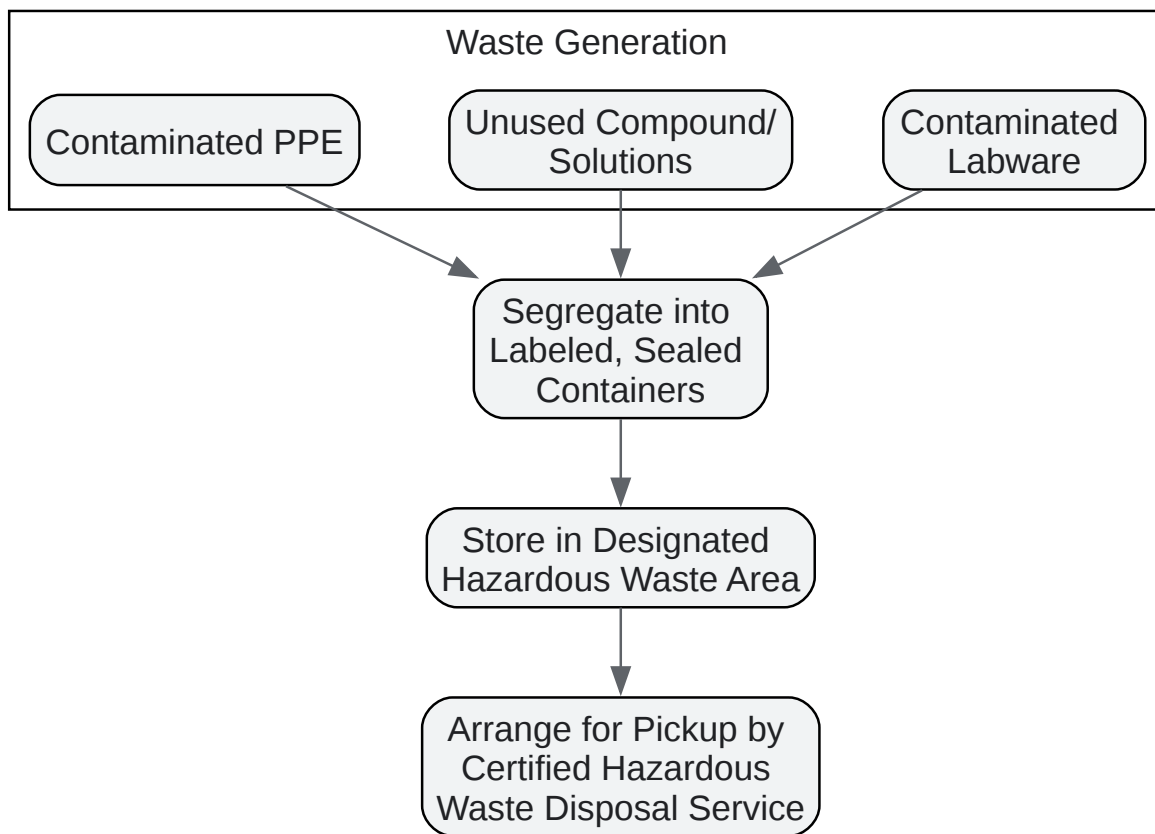
First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer CPR, avoiding mouth-to-mouth resuscitation. Seek medical attention.[2]
Skin Contact	Rinse the affected skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[2]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids to ensure complete rinsing. Promptly seek medical attention.[2]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance.[2]

Disposal Plan

All waste containing RORyt inverse agonist 31, including empty containers, contaminated PPE, and cleaning materials, should be treated as hazardous chemical waste.

Disposal Workflow:



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Disposal workflow for RORyt inverse agonist 31 waste.

It is imperative to adhere to all local, state, and federal regulations for the disposal of chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific protocols.

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References

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